

Physical properties of methyl difluoroacetate

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Compound of Interest

Compound Name: Methyl difluoroacetate

Cat. No.: B1580911

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An In-depth Technical Guide on the Physical Properties of **Methyl Difluoroacetate**

This technical guide provides a comprehensive overview of the core physical properties of **methyl difluoroacetate** (CAS Number: 433-53-4). Aimed at researchers, scientists, and professionals in drug development, this document details key physical constants, presents them in a structured format, and outlines the experimental protocols for their determination.

Introduction

Methyl difluoroacetate, with the chemical formula $C_3H_4F_2O_2$, is a fluorinated ester that serves as a valuable building block in the synthesis of pharmaceuticals and agrochemicals.^[1] Its unique properties, imparted by the difluoromethyl group, make it a significant intermediate in medicinal chemistry for enhancing the efficacy and selectivity of drug candidates.^[1] A thorough understanding of its physical properties is crucial for its application in research and development, particularly in reaction setup, process scale-up, and formulation.

Core Physical Properties

The physical characteristics of **methyl difluoroacetate** have been determined through various analytical techniques. These properties are summarized in the table below for easy reference and comparison.

Data Presentation: Physical Properties of Methyl Difluoroacetate

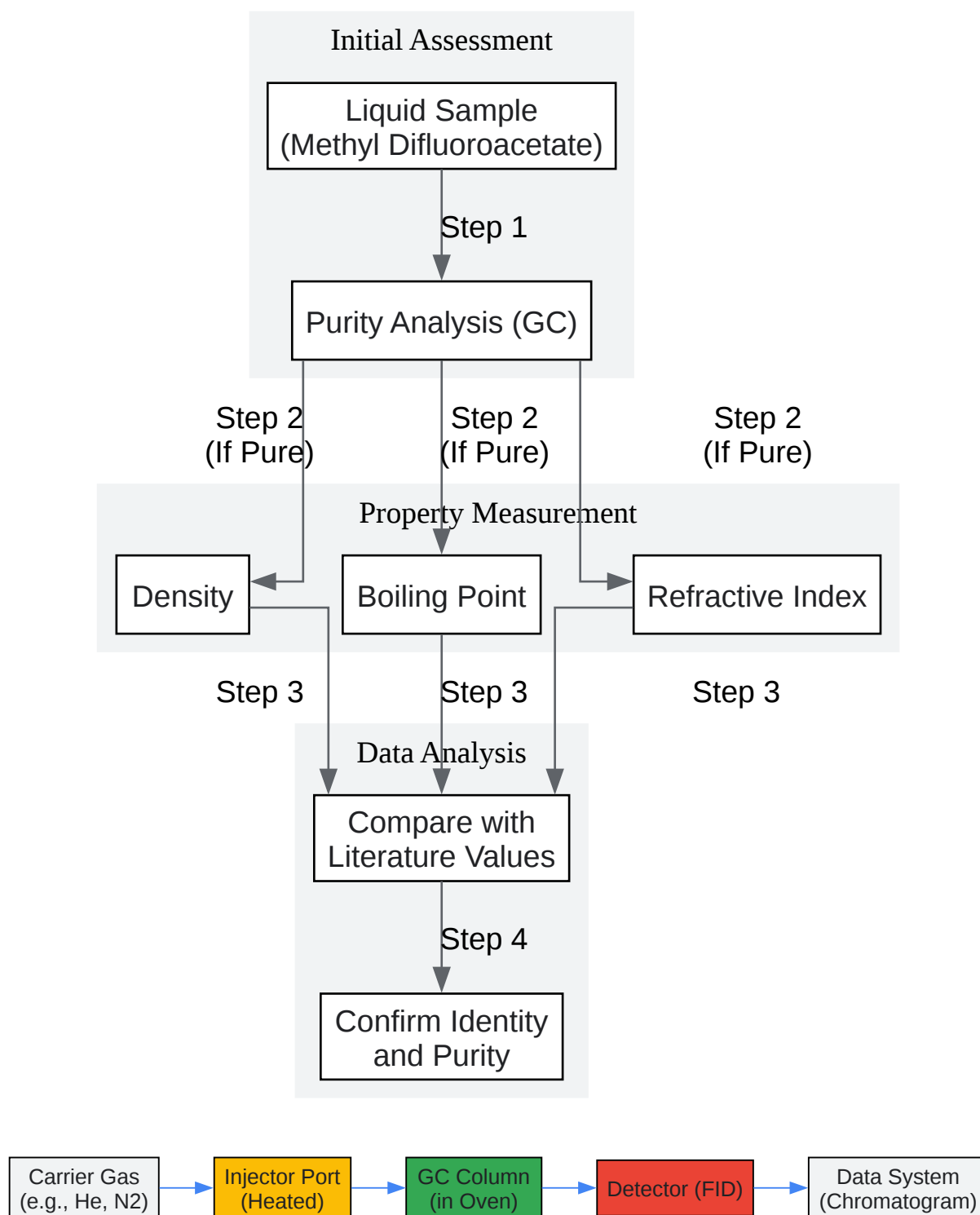
| Property | Value | Conditions |
|---|---|--|
| Molecular Formula | C ₃ H ₄ F ₂ O ₂ | - |
| Molecular Weight | 110.06 g/mol | - |
| Appearance | Colorless to almost colorless clear liquid | Room Temperature |
| Boiling Point | 85-86 °C | at 760 mmHg (lit.) [2] [3] [4] [5] [6] |
| Density | 1.26 g/mL | at 25 °C (lit.) [3] [4] [5] [6] |
| 1.27 g/mL [1] [7] | Not specified | |
| 1.272 g/mL | Not specified [2] [5] | |
| Refractive Index (n _D) | 1.334 | at 20 °C (lit.) [3] [4] [5] [6] |
| 1.34 | at 20 °C [1] | |
| 1.3335 - 1.3375 | at 20 °C [8] [9] | |
| Solubility | Slightly soluble in water. [3] [5] [6] | - |
| Purity | ≥ 96% (GC) [4] | - |
| Flash Point | 18.4 °C (65.1 °F) | closed cup |

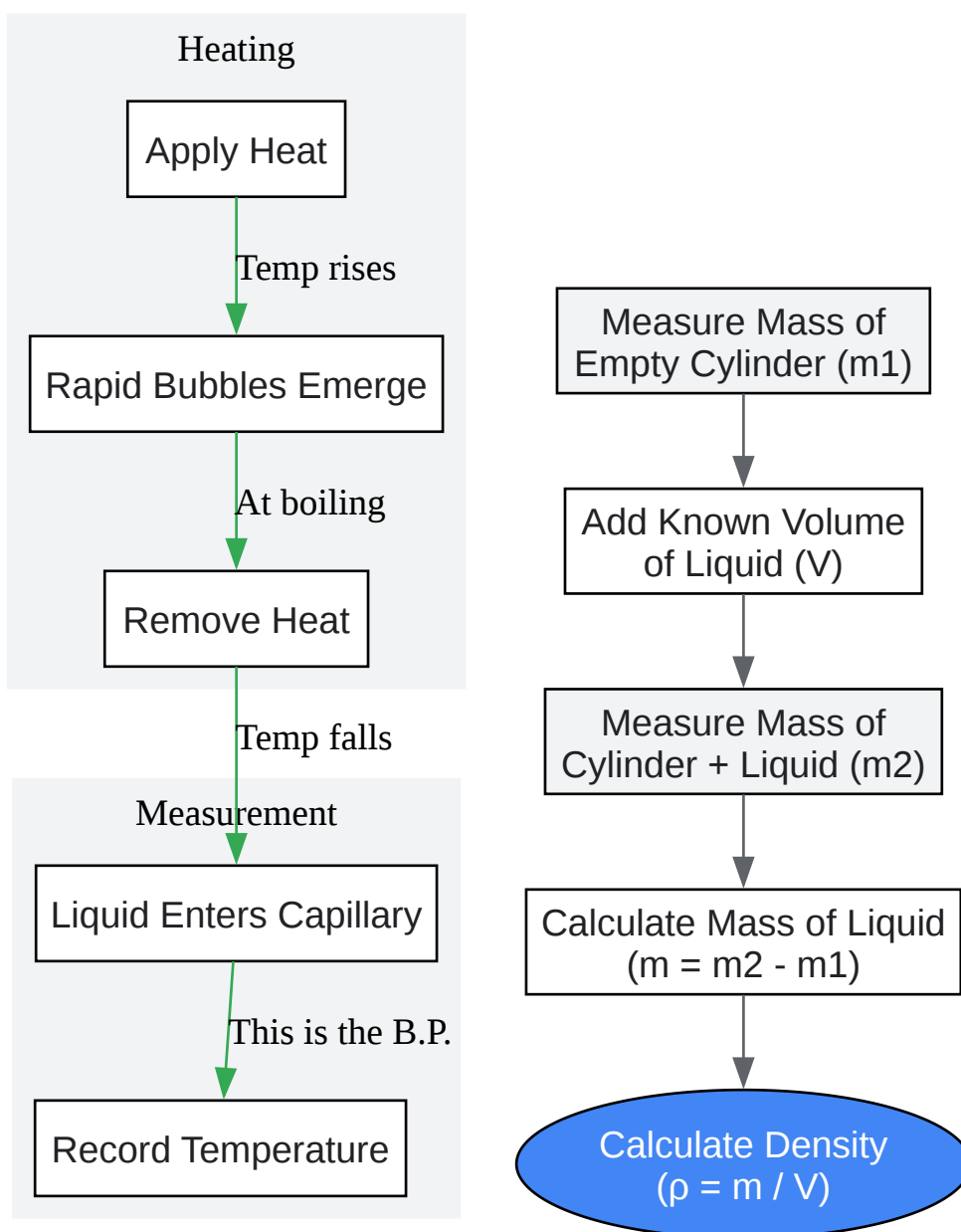
Experimental Protocols

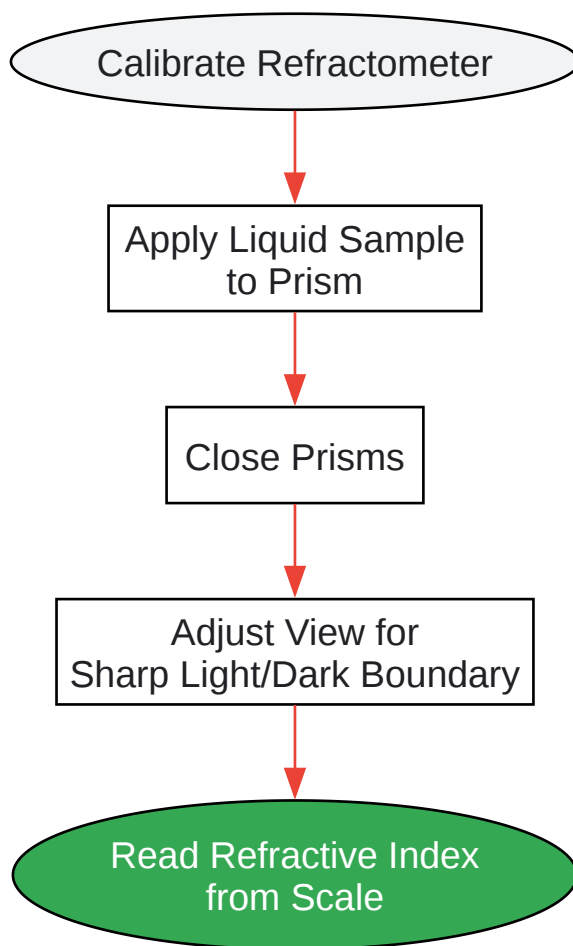
The following sections detail the methodologies for determining the key physical properties of liquid compounds such as **methyl difluoroacetate**.

Logical Workflow for Physical Property Determination

The characterization of a chemical sample like **methyl difluoroacetate** follows a logical progression to ascertain its identity and purity.







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